

Application Note: High-Resolution SAX-HPLC Analysis of Heparin Disaccharide Composition

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Compound of Interest

Compound Name: *Heparin disaccharide III-S*

Cat. No.: *B1238874*

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Executive Summary

Heparin is a polydisperse, highly sulfated glycosaminoglycan (GAG) used critically as an anticoagulant.[1] Its structural heterogeneity—defined by varying uronic acid epimers and sulfation patterns—makes characterization challenging. Following the 2008 heparin contamination crisis involving Oversulfated Chondroitin Sulfate (OSCS), regulatory bodies (USP/FDA/EP) mandated rigorous structural analysis.

This protocol details the SAX-HPLC method for Heparin Disaccharide Analysis. Unlike intact weight analysis, this method relies on the exhaustive enzymatic depolymerization of heparin into its constituent disaccharide building blocks. These are separated by charge density using Strong Anion Exchange (SAX) chromatography and detected via UV absorbance at 232 nm.

Key Advantages of this Protocol:

- **Selectivity:** Resolves isomeric disaccharides (e.g., Δ UA-GlcNAc vs. Δ UA-GlcNS) that mass spectrometry alone may conflate without fragmentation.
- **Quantitation:** Provides molar % composition of the 8 major heparin building blocks.[2]

- Robustness: Aligned with USP <207> specifications using a perchlorate gradient for superior peak shape.

Scientific Principle

Enzymatic Depolymerization (β -Elimination)

Analysis begins with the digestion of the heparin polymer using a cocktail of Heparinase I, II, and III (derived from *Flavobacterium heparinum*).

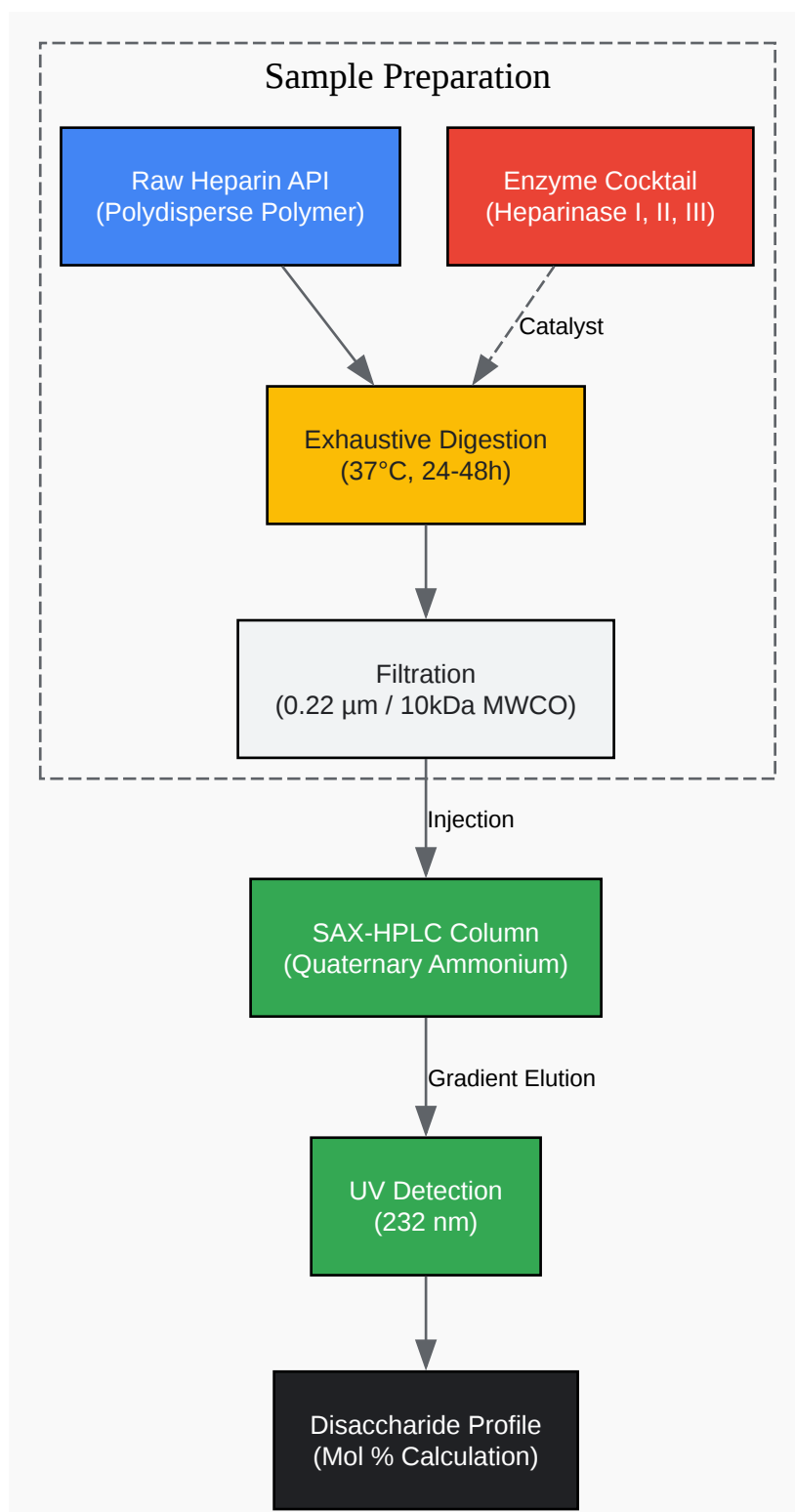
- Mechanism: These lyases cleave the glycosidic linkages between glucosamines and uronic acids via a β -elimination mechanism.[3]
- Chromophore Generation: This reaction introduces a double bond between C4 and C5 of the uronic acid at the non-reducing end. This unsaturated bond (Δ UA) has a distinct UV absorption maximum at 232 nm, allowing for sensitive detection without derivatization.

Anion Exchange Separation

The resulting disaccharides are highly acidic due to carboxyl and sulfate groups. SAX-HPLC separates them based on negative charge density:

- Non-sulfated disaccharides elute first.
- Mono-sulfated elute second.
- Di-sulfated elute third.
- Tri-sulfated (highly negative) elute last.

Workflow Visualization



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Figure 1: End-to-end workflow for heparin disaccharide analysis. The critical step is the exhaustive digestion to ensure the polymer is fully broken down into countable units.

Materials & Reagents

Chemicals[4]

- Heparin Sodium Reference Standard: (e.g., USP or EP Reference Standard).
- Enzymes: Recombinant Heparinase I, II, and III (Specific Activity > 100 IU/mg).
- Digestion Buffer: Calcium Acetate, Sodium Acetate.[4]
- Mobile Phase Salts: Sodium Perchlorate (NaClO_4), Sodium Phosphate Monobasic (NaH_2PO_4).
- Solvents: HPLC-grade Water, Phosphoric Acid (85%) for pH adjustment.

Equipment

- HPLC System: Binary gradient pump, thermostatted autosampler (4°C), Column oven (40°C).
- Detector: UV/Vis or PDA set to 232 nm.
- Column: Strong Anion Exchange.
 - Recommended: Spherisorb SAX (Waters), Propac PA1 (Thermo), or Glycomix SAX (Sepax).
 - Dimensions: 4.0/4.6 mm × 250 mm, 5 µm particle size.

Experimental Protocol

Phase 1: Enzymatic Digestion

Objective: To depolymerize heparin completely. Incomplete digestion yields tetrasaccharides that confuse the chromatogram.

- Buffer Preparation: Prepare 100 mM Sodium Acetate + 2 mM Calcium Acetate. Adjust pH to 7.0 with acetic acid.
 - Note: Calcium is a required cofactor for Heparinase I.

- Enzyme Cocktail: Mix Heparinase I, II, and III in a 1:1:1 ratio (by activity units).
- Reaction:
 - Dissolve 200 µg of Heparin sample in 200 µL of Digestion Buffer.
 - Add 10 mIU of the Enzyme Cocktail.
 - Incubate at 37°C for 24–48 hours.
- Quenching: Boil the sample for 2 minutes to denature the enzymes.
- Filtration: Pass through a 0.22 µm filter or a 10 kDa MWCO spin filter to remove denatured proteins. Transfer to HPLC vial.

Phase 2: SAX-HPLC Method

Objective: Separate disaccharides by charge.

Safety Warning: Sodium Perchlorate (NaClO_4) is an oxidizer. Do not let the mobile phase dry out in the pump lines, as crystallized perchlorates can be explosive. Flush system with water immediately after use.

Parameter	Setting
Column Temp	40°C (Critical for resolution stability)
Flow Rate	1.0 mL/min
Injection Vol	10–20 µL
Detection	UV at 232 nm
Mobile Phase A	2.5 mM NaH_2PO_4 , pH adjusted to 3.0 with H_3PO_4
Mobile Phase B	2.5 mM NaH_2PO_4 + 1.0 M NaClO_4 , pH adjusted to 3.0 with H_3PO_4

Gradient Table:

Time (min)	% Mobile Phase A	% Mobile Phase B	Phase Description
0.0	97	3	Equilibration
15.0	90	10	Elution of non/mono-sulfated
45.0	0	100	Elution of di/tri-sulfated
50.0	0	100	Wash
51.0	97	3	Re-equilibration
60.0	97	3	End

Data Analysis & Interpretation

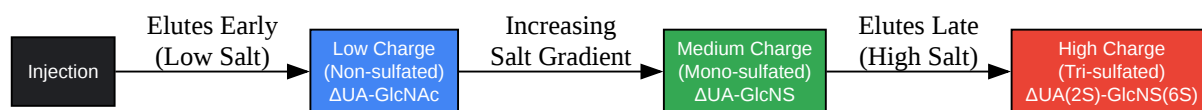
Elution Order & Identification

The disaccharides elute in order of increasing negative charge. The "Standard 8" disaccharides are listed below.

Peak ID	Abbreviation	Structure	Approx. Relative RT	Charge
1	Δ UA-GlcNAc	Non-sulfated	1.00 (Ref)	-1
2	Δ UA-GlcNS	N-sulfated	~1.8	-2
3	Δ UA-GlcNAc(6S)	6-O-sulfated	~2.1	-2
4	Δ UA(2S)-GlcNAc	2-O-sulfated	~2.4	-2
5	Δ UA(2S)-GlcNS	2-O, N-sulfated	~3.5	-3
6	Δ UA-GlcNS(6S)	6-O, N-sulfated	~3.9	-3
7	Δ UA(2S)-GlcNAc(6S)	2-O, 6-O-sulfated	~4.2	-3
8	Δ UA(2S)-GlcNS(6S)	Tri-sulfated	~5.5	-4

Note: The Tri-sulfated disaccharide (Peak 8) represents the major repeating unit of heparin (approx. 60-80% of the total area).

Separation Logic Diagram



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Figure 2: The chromatographic separation relies on the competition between the anionic disaccharides and the perchlorate ions (Mobile Phase B) for the quaternary ammonium sites on the column.

Calculations

Because the $\Delta 4,5$ -unsaturation (produced by the enzyme) dominates the UV absorption, the molar extinction coefficients (

) for all disaccharides are approximately equal ($\sim 5500 \text{ M}^{-1}\text{cm}^{-1}$).

Molar % Calculation:

Correction: For highest accuracy, apply specific response factors (RF) if provided by the standard manufacturer, although uncorrected area normalization is standard for routine QC.

Troubleshooting & Expert Insights

The "Ghost" Peak

- Symptom: A peak appearing around the void volume or early in the gradient.
- Cause: Often digestion buffer salts or protein debris.
- Solution: Run a blank digestion (buffer + enzymes, no heparin) to subtract system peaks.

Peak Tailing

- Symptom: Asymmetrical peaks, particularly for the Tri-sulfated species.
- Cause: Secondary interactions or pH drift.
- Fix: Ensure Mobile Phase pH is strictly 3.0. If pH > 3.5, silanol interactions on the silica backbone (if using silica-based SAX) increase tailing.

Incomplete Digestion

- Symptom: Broad, undefined lumps eluting after the tri-sulfated peak.
- Cause: These are tetrasaccharides or hexasaccharides.
- Fix: Increase enzyme concentration or incubation time. Ensure Calcium is present in the buffer.^[5]

References

- Linhardt, R. J., et al. "Production and chemical processing of low molecular weight heparins." Seminars in Thrombosis and Hemostasis, 1999. [\[Link\]](#)
- Guerrini, M., et al. "Oversulfated chondroitin sulfate is a contaminant in heparin associated with adverse clinical events." Nature Biotechnology, 2008. (The seminal paper on the OSCS crisis). [\[Link\]](#)
- Mourier, P. A. J., & Viskov, C. "Chromatographic analysis of heparin and heparan sulfate oligosaccharides." Analytical and Bioanalytical Chemistry, 2004. [\[Link\]](#)

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Sources

- 1. obrnutafaza.hr [\[obrnutafaza.hr\]](http://obrnutafaza.hr)

- [2. Frontiers | Heparinase Digestion of 3-O-Sulfated Sequences: Selective Heparinase II Digestion for Separation and Identification of Binding Sequences Present in ATIII Affinity Fractions of Bovine Intestinal Heparins \[frontiersin.org\]](#)
- [3. Heparan sulfate/heparin digesting enzymes from bacteria - Glycoscience Protocols \(GlycoPODv2\) - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Preparation of heparin/heparan sulfate oligosaccharides - Glycoscience Protocols \(GlycoPODv2\) - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
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